

# Application Notes and Protocols for AVE 0991 in Mouse Models of Hypertension

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These application notes provide a comprehensive guide for researchers utilizing AVE 0991, a nonpeptide agonist of the Angiotensin-(1-7) (Ang-(1-7)) receptor Mas, in mouse models of hypertension. This document outlines recommended dosages, detailed experimental protocols for hypertension induction and drug administration, and the underlying signaling pathways.

## Data Presentation: Recommended Dosages of AVE 0991

The following table summarizes the recommended dosages of AVE 0991 used in various mouse models. The selection of a specific dosage and administration route will depend on the experimental design and the specific model of hypertension employed.

Mouse Strain	Hypertension Model	Dosage	Administration Route	Vehicle	Reference
C57BL/6 & Swiss mice	Not specified (water diuresis study)	0.58 nmol/g body weight	Intraperitoneal (i.p.) injection	10 <sup>-2</sup> mol/L KOH	[1][2]
Apolipoprotein E knockout (ApoE <sup>-/-</sup> ) mice	Angiotensin II-induced abdominal aortic aneurysm	0.58 or 1.16 µmol/kg/day	Oral (mixed with diet)	Not specified	[3]
C57BL/6 mice	Dextran sulfate sodium (DSS)-induced colitis	1, 20, and 40 mg/kg	Intraperitoneal (i.p.) injection	Not specified	[4]
Obese Zucker rats (for reference)	Metabolic syndrome	0.5 mg/kg/day	Subcutaneous (s.c.) via osmotic minipumps	30% solution of cyclodextrin	
Aged rats (for reference)	Postoperative neurocognitive recovery	0.9 mg/kg	Intranasal	10% Dimethyl sulfoxide (DMSO) in corn oil	[5]

## Experimental Protocols

### Induction of Hypertension in Mice

Several models can be used to induce hypertension in mice. Below are protocols for two commonly used methods.

#### a) Angiotensin II (Ang II)-Induced Hypertension

This model is relevant for studying the renin-angiotensin system's role in hypertension.

- Materials:
  - Angiotensin II (human, synthetic)
  - Sterile saline (0.9% NaCl) or sterile phosphate-buffered saline (PBS)
  - Osmotic minipumps (e.g., Alzet)
  - Anesthesia (e.g., isoflurane, ketamine/xylazine)
  - Surgical tools for subcutaneous implantation
- Procedure:
  - Dissolve Angiotensin II in sterile saline to the desired concentration. A typical infusion rate to induce hypertension is 1.44 mg/kg/day.[\[3\]](#)
  - Fill osmotic minipumps with the Ang II solution according to the manufacturer's instructions. The pump model should be chosen based on the desired infusion duration.
  - Anesthetize the mouse using an approved protocol.
  - Make a small subcutaneous incision on the back of the mouse, between the shoulder blades.
  - Create a subcutaneous pocket using blunt dissection.
  - Insert the filled osmotic minipump into the pocket.
  - Close the incision with sutures or surgical staples.
  - Allow the mice to recover on a warming pad. Monitor for signs of pain or distress.
  - Hypertension typically develops within a few days of pump implantation. Blood pressure should be monitored regularly.

#### b) Two-Kidney, One-Clip (2K1C) Goldblatt Model

This model mimics renovascular hypertension.

- Materials:
  - Silver clips with a defined internal diameter
  - Anesthesia
  - Surgical microscope or loupes
  - Fine surgical instruments
- Procedure:
  - Anesthetize the mouse.
  - Place the mouse in a lateral position and make a flank incision to expose the left kidney.
  - Carefully dissect the renal artery from the surrounding tissue.
  - Place a silver clip of a specific internal diameter (e.g., 0.12 mm) around the renal artery to induce stenosis.
  - Suture the muscle and skin layers.
  - Allow the animal to recover. The contralateral kidney remains untouched.
  - Hypertension develops over several weeks.

## Administration of AVE 0991

### a) Intraperitoneal (i.p.) Injection

- Vehicle Preparation:
  - For aqueous solutions, AVE 0991 can be dissolved in a vehicle such as  $10^{-2}$  mol/L KOH.  
[\[1\]](#)
- Procedure:

- Prepare the AVE 0991 solution at the desired concentration.
- Gently restrain the mouse.
- Inject the solution into the intraperitoneal cavity in the lower abdominal quadrant.

#### b) Oral Administration (in diet)

- Procedure:
  - Calculate the total amount of AVE 0991 needed for the treatment period based on the desired daily dosage and the estimated food consumption of the mice.
  - Thoroughly mix the calculated amount of AVE 0991 with the powdered rodent chow.
  - Provide the medicated diet to the mice as their sole food source.[\[3\]](#)

#### c) Subcutaneous (s.c.) Infusion via Osmotic Minipumps

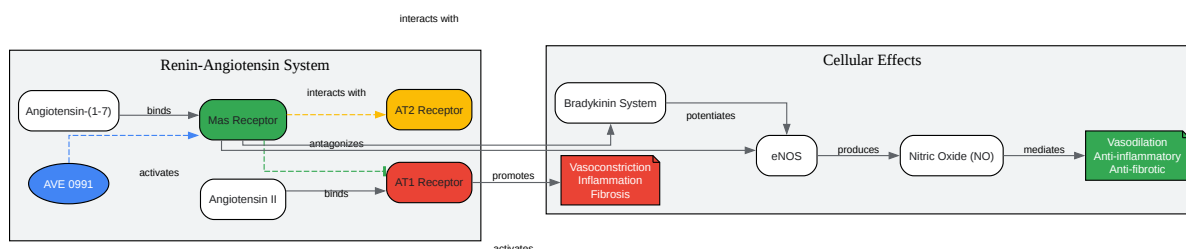
- Vehicle Preparation:
  - AVE 0991 can be dissolved in a 30% solution of cyclodextrin for continuous delivery.
- Procedure:
  - Prepare the AVE 0991 solution in the appropriate vehicle.
  - Fill the osmotic minipumps with the solution.
  - Implant the minipumps subcutaneously as described in the Ang II-induced hypertension protocol.

## Signaling Pathways and Experimental Workflow

### Signaling Pathway of AVE 0991 in Hypertension

AVE 0991 acts as an agonist for the Mas receptor, a key component of the protective arm of the renin-angiotensin system. Its binding to the Mas receptor initiates a signaling cascade that counteracts the hypertensive effects of Angiotensin II. This primarily involves the production of

nitric oxide (NO), a potent vasodilator. The signaling can also involve interactions with AT1 and AT2 receptors and the bradykinin system.[6]

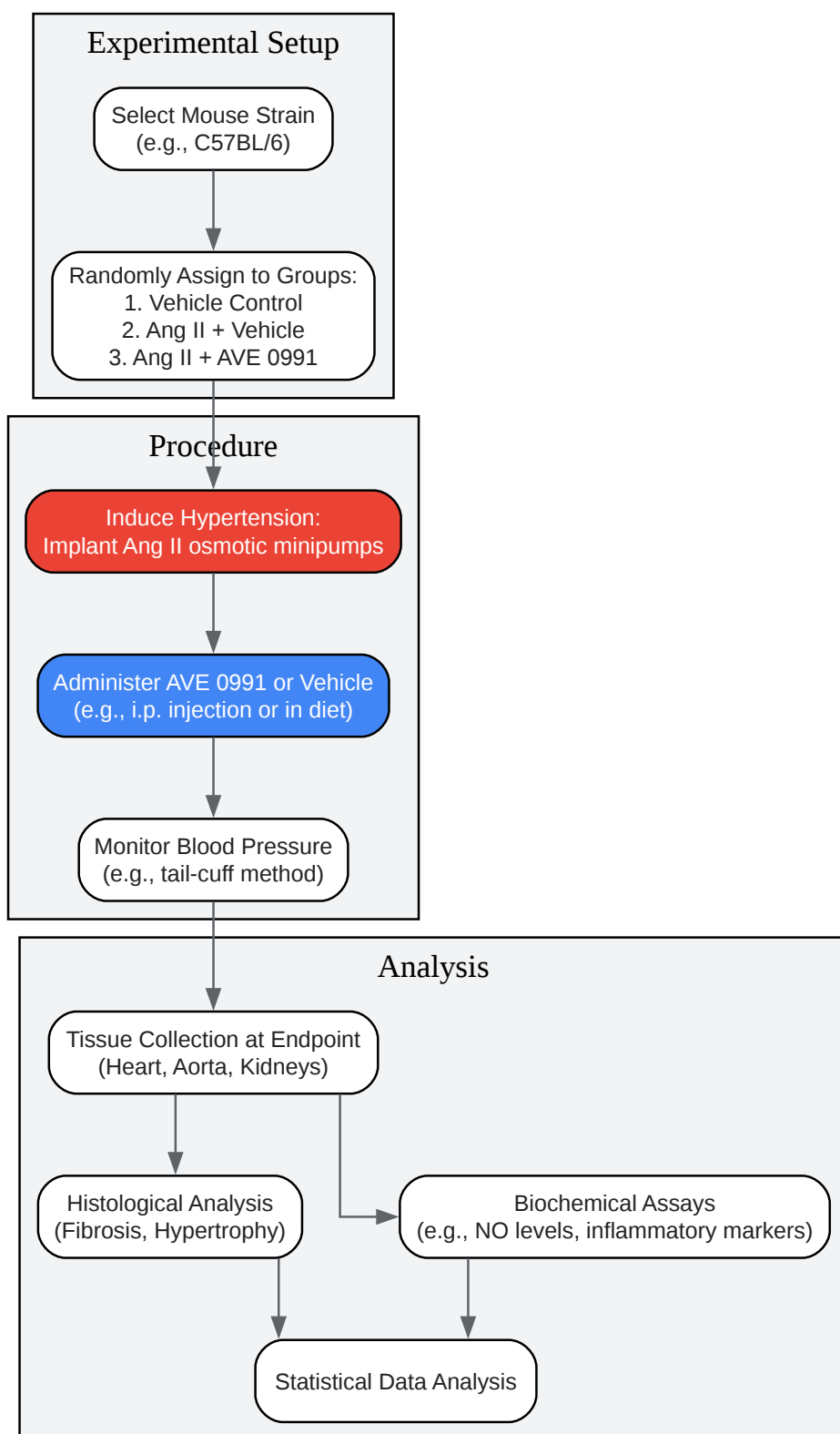


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Caption: Signaling pathway of AVE 0991 in hypertension.

## Experimental Workflow for Studying AVE 0991 in Ang II-Induced Hypertension

The following diagram outlines a typical experimental workflow for evaluating the efficacy of AVE 0991 in a mouse model of Angiotensin II-induced hypertension.



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Caption: Experimental workflow for AVE 0991 studies.

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